

Comparative Guide: Reference Material Strategy for 3-(2,5-Dihydroxyphenyl)propanoic Acid

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Compound of Interest

Compound Name: *Benzenepropanoic acid, 2,5-dihydroxy-*

CAS No.: 10538-47-3

Cat. No.: B1357864

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Executive Summary & Market Landscape

For researchers in drug development and metabolic profiling, **Benzenepropanoic acid, 2,5-dihydroxy-** (CAS 10538-47-3) presents a specific supply chain challenge. Unlike its structural analogs (e.g., Gentisic acid or Homogentisic acid), no off-the-shelf ISO 17034 Certified Reference Material (CRM) currently exists in the catalogs of major pharmacopeial bodies (USP, EP) or primary metrology providers (NIST, LGC).

This guide serves as a strategic protocol for sourcing high-purity Analytical Standards and upgrading them to Secondary Reference Material status through rigorous in-house characterization. We compare available commercial grades and define the "Gold Standard" protocol for self-validation using Quantitative NMR (qNMR).

The Hierarchy of Available Materials

Material Grade	Primary Application	Traceability	Availability for CAS 10538-47-3
ISO 17034 CRM	Quantitation, Method Validation	SI-Traceable (NMI)	Not Commercially Available
Analytical Standard	ID, Qualitative Screening	Supplier CoA (HPLC/NMR)	High (Sigma, ChemScene, TRC)
Reagent Grade	Synthesis, Early Discovery	Limited (Basic Identity)	High

Comparative Analysis of Commercial Sources

Since a primary CRM is unavailable, the selection of the starting "Analytical Standard" is critical. The following comparison evaluates top-tier commercial options based on purity, documentation, and suitability for upgrade to a reference standard.

Product Performance Matrix

Feature	Option A: Sigma-Aldrich / Merck	Option B: Toronto Research Chemicals (TRC)	Option C: ChemScene / MedChemExpress
Catalog Name	3-(2,5-Dihydroxyphenyl)propionic acid	3-(2,5-Dihydroxyphenyl)propionic Acid	3-(2,5-Dihydroxyphenyl)propionic acid
Purity Claim	97% (HPLC)	95% (NMR/HPLC)	98% (HPLC)
Format	Solid / Powder	Solid	Solid
Documentation	CoA, 1H-NMR, HPLC Trace	CoA, Mass Spec, H-NMR	CoA, HPLC, LC-MS
Impurity Profile	Well-characterized (often <0.5% isomers)	Variable; focuses on identity	Focus on synthesis by-products
Suitability	Best for Reference Generation	Good for Metabolite ID	Good for High-Throughput Screening

Expert Insight: For GLP/GMP applications, Option A is preferred not due to higher nominal purity, but due to the consistency of the impurity profile (typically positional isomers like 2,3-dihydroxy or 3,4-dihydroxy variants). You must verify that the "2,5" isomer is not contaminated with the "3,4" isomer (Dihydrocaffeic acid), which has similar retention times on C18 columns.

In-House Certification Protocol (The "Gold Standard" Solution)

To bridge the gap between an Analytical Standard and a Certified Reference Material, you must perform a Purity Value Assignment. Two pathways are accepted by regulatory bodies (ICH Q2(R2), ISO 17025): the Mass Balance Approach and Quantitative NMR (qNMR).

Pathway A: qNMR (Recommended)

qNMR is the superior method for this analyte because it does not require response factors for impurities and provides direct SI-traceability if a NIST-traceable internal standard is used.

- Internal Standard (IS): Maleic Acid (TraceCERT® or equivalent) or 1,2,4,5-Tetramethylbenzene (if using CDCl₃).
- Solvent: DMSO-d₆ (ensures solubility of the dihydroxy moiety).
- Target Signal: The methylene protons of the propanoic acid chain (approx. 2.4 - 2.8 ppm) are distinct from the aromatic region, minimizing overlap.

Pathway B: Mass Balance (Traditional)

- Requires TGA (Thermogravimetric Analysis) for volatiles.
- Requires ROI (Residue on Ignition) for inorganics.
- Risk: Dihydroxy compounds are prone to oxidation (quinones) during heating/drying, potentially skewing TGA results.

Experimental Protocols

Protocol 1: HPLC Purity Assessment (Stability-Indicating)

Objective: Isolate the 2,5-isomer from potential 2,3- and 3,4- isomers and oxidation products (quinones).

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 μ m.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.^{[1][2]}
- Gradient: 5% B (0-2 min)
30% B (15 min)
95% B (20 min).
- Flow Rate: 1.0 mL/min.^[2]
- Detection: UV at 280 nm (aromatic ring) and 210 nm (carboxyl).
- Note: 2,5-dihydroxy compounds are electrochemically active; an ECD detector offers 100x higher sensitivity for impurity profiling.

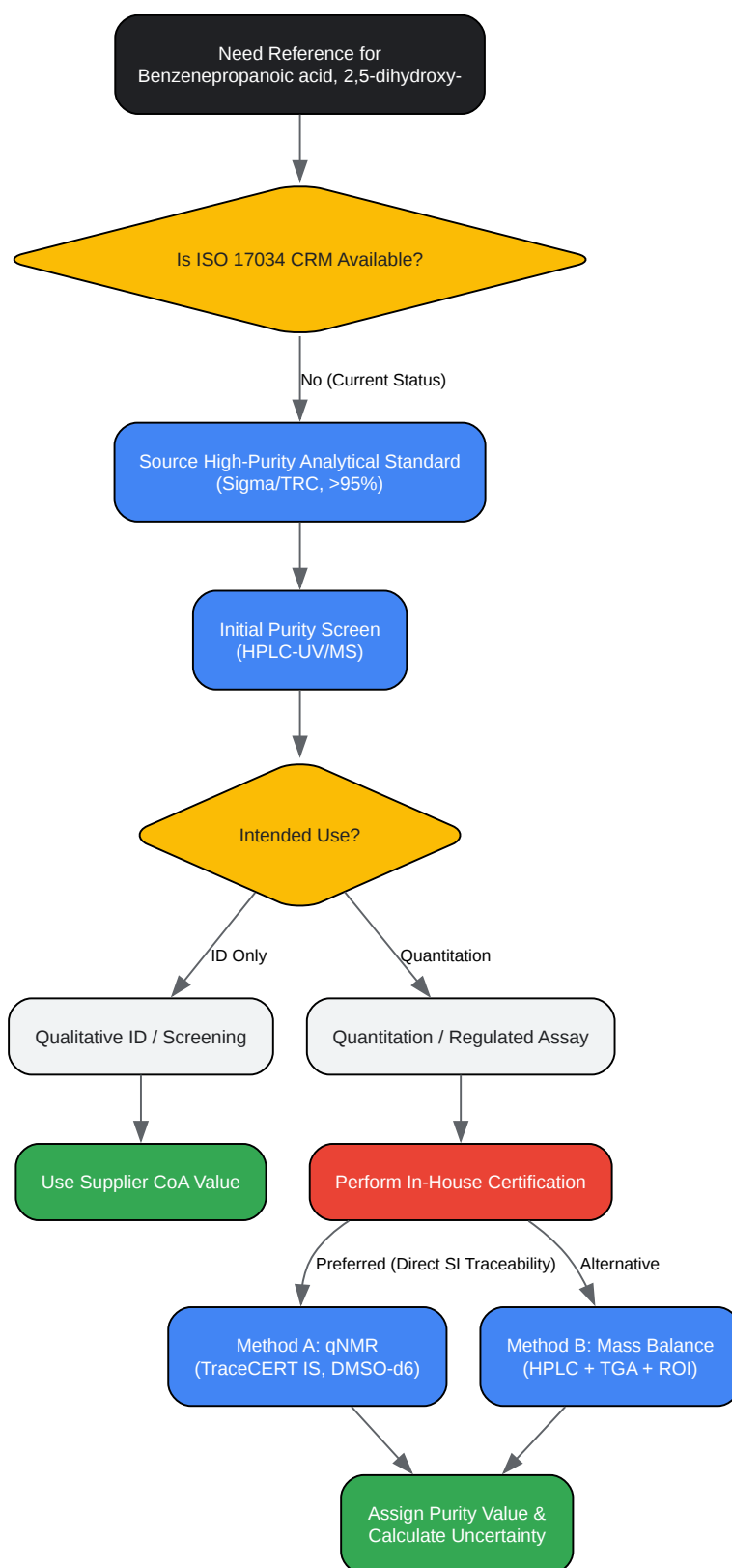
Protocol 2: Handling & Storage (Critical)

The 2,5-dihydroxy motif is susceptible to auto-oxidation to form p-benzoquinone derivatives, especially in solution at neutral/basic pH.

- Solid State: Store at -20°C under Argon/Nitrogen.
- Solution: Prepare fresh in degassed solvents. Add 0.1% Sodium Metabisulfite if used strictly for retention time marking (not for qNMR).

Decision & Validation Workflow

The following diagram illustrates the decision logic for selecting and validating the reference material for regulated testing.



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Caption: Strategic workflow for sourcing and certifying 3-(2,5-dihydroxyphenyl)propanoic acid in the absence of a commercial CRM.

References

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